

Synthesis of novel compounds with formula **C33H36N2O7S**

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Compound of Interest

Compound Name: **C33H36N2O7S**

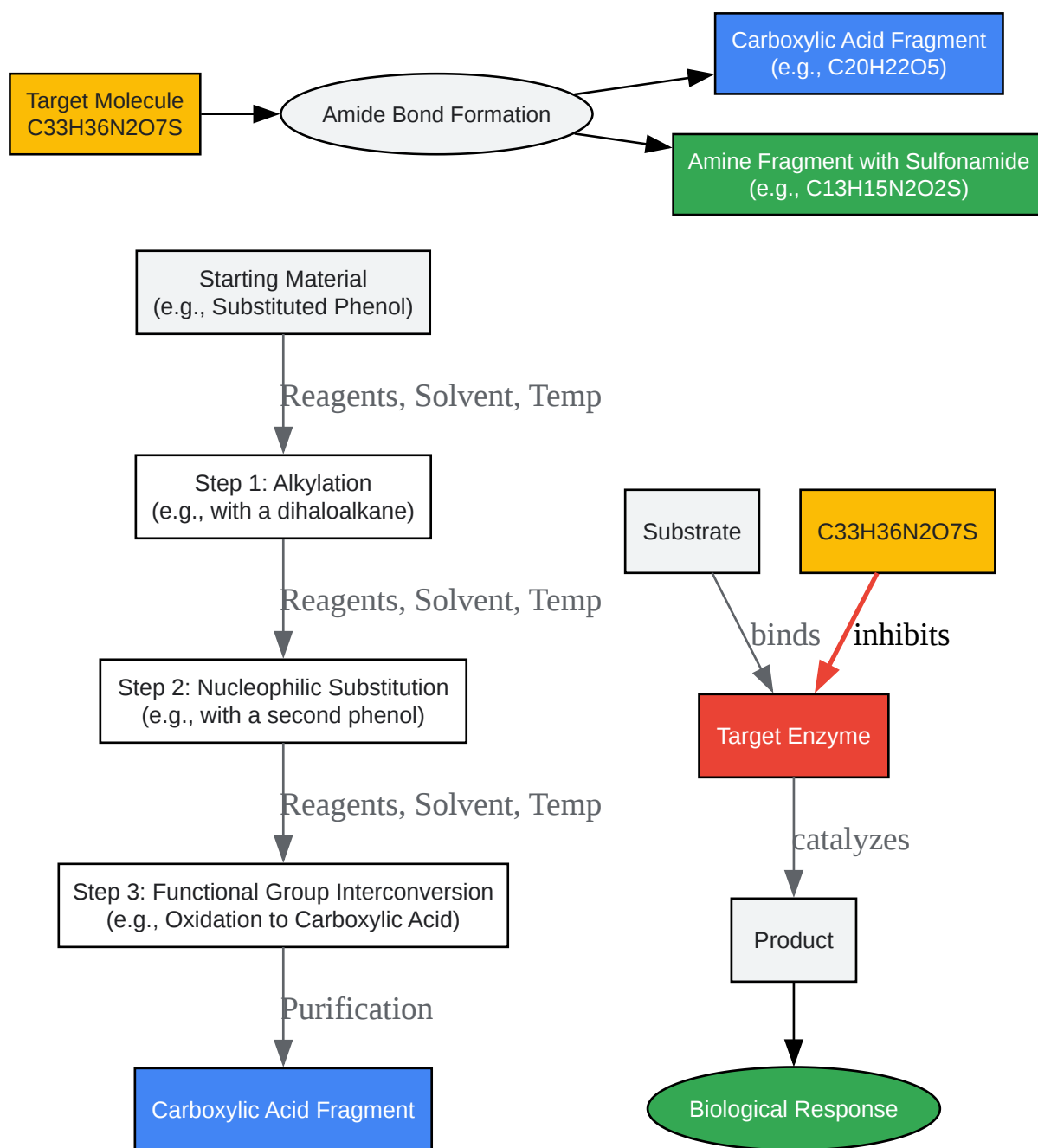
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Retrosynthetic Analysis and Strategy

A plausible structure for a compound with the formula **C33H36N2O7S** could involve a multi-component assembly, for instance, a core scaffold derived from a natural product or a known pharmacophore, functionalized to achieve the desired molecular formula. A possible retrosynthetic analysis is presented below, envisioning a convergent synthesis that joins key fragments in the final stages.

Logical Relationship of Synthetic Strategy



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